

Technical Guide: 5-Bromo-4-hydroxynicotinic Acid Research & Applications

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Compound of Interest

Compound Name: 5-Bromo-4-hydroxynicotinic acid

CAS No.: 1052114-83-6

Cat. No.: B1526423

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Executive Summary & Chemical Identity

5-Bromo-4-hydroxynicotinic acid (CAS: 1052114-83-6) is a critical heterocyclic building block used primarily in the synthesis of kinase inhibitors and antiviral agents. It serves as a scaffold for 4-pyridone derivatives, a pharmacophore found in Met kinase inhibitors and Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors.

Expert Insight: Researchers must recognize that this compound exists in a tautomeric equilibrium. While formally named as a "hydroxy" pyridine, in solution and solid state, it predominantly adopts the 4-oxo-1,4-dihydropyridine (4-pyridone) tautomer. This distinction dictates its reactivity: electrophilic substitutions occur at C5, while alkylations can occur at either N1 or O4 depending on conditions.

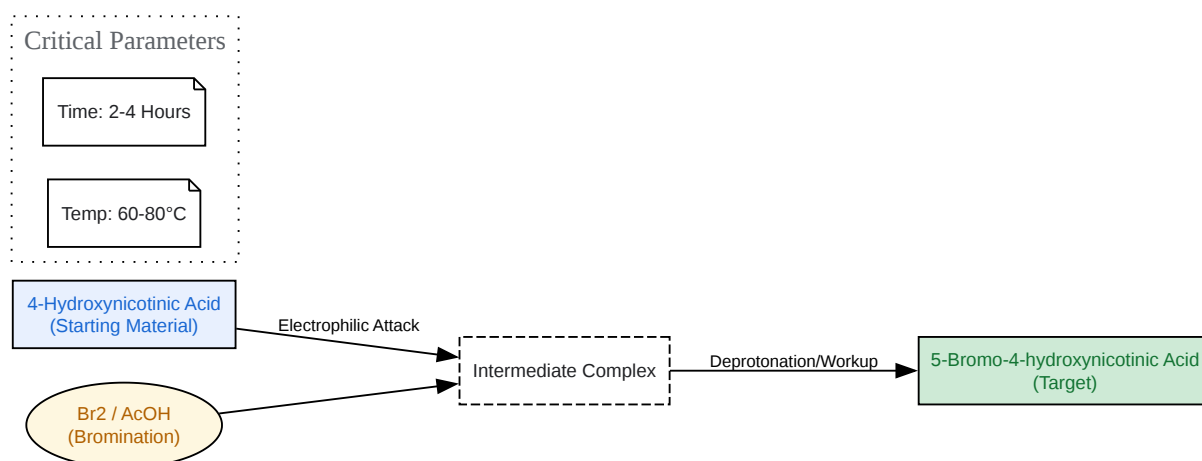
Chemical Specifications

Property	Detail
IUPAC Name	5-Bromo-4-oxo-1,4-dihydropyridine-3-carboxylic acid
CAS Number	1052114-83-6
Molecular Formula	C ₆ H ₄ BrNO ₃
Molecular Weight	218.00 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, dilute aqueous base (NaOH/Na ₂ CO ₃); sparingly soluble in water
Key Functional Groups	C3-Carboxylic Acid, C4-Ketone (Tautomeric OH), C5-Bromide

Synthesis & Production Protocols

The synthesis of **5-Bromo-4-hydroxynicotinic acid** typically proceeds via the electrophilic halogenation of 4-hydroxynicotinic acid. The protocol below is adapted from the foundational work by Kim et al. (J. Med. Chem. 2008), developed for Met kinase inhibitor synthesis.[\[1\]](#)

Core Synthesis Workflow (DOT Visualization)



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Figure 1: Electrophilic bromination pathway for the synthesis of the target scaffold.

Detailed Experimental Protocol

Objective: Preparation of **5-Bromo-4-hydroxynicotinic acid** from 4-hydroxynicotinic acid.

Reagents:

- 4-Hydroxynicotinic acid (1.0 eq)
- Bromine (Br₂) (1.1 - 1.2 eq)
- Acetic Acid (Glacial, solvent volume approx. 5-10 mL/g)
- Water (for quenching)

Step-by-Step Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 4-hydroxynicotinic acid (e.g., 10.0 g) in glacial acetic acid (100 mL).

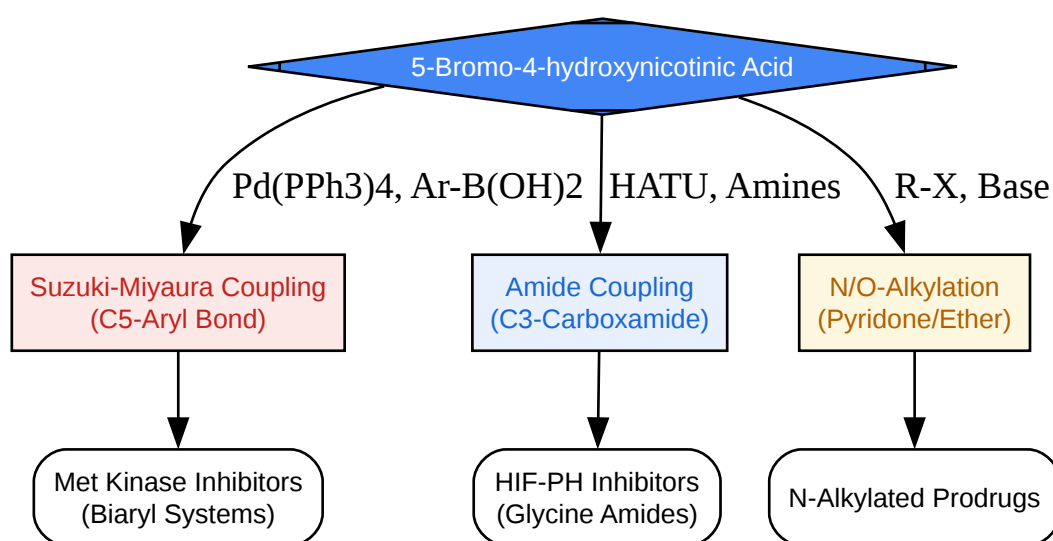
- **Bromination:** Heat the mixture to 60 °C to ensure partial solubility. Add Bromine (1.1 eq) dropwise over 30 minutes. Caution: Bromine is highly toxic and corrosive; perform in a fume hood.
- **Reaction:** Increase temperature to 80 °C and stir for 3 hours. The reaction mixture typically transitions from a suspension to a clearer solution and then may precipitate the product.
- **Monitoring:** Monitor reaction progress via LC-MS (Target Mass: $[M+H]^+ = 218/220$ doublet).
- **Quenching & Isolation:** Cool the reaction mixture to room temperature. Pour the mixture into ice-cold water (300 mL).
- **Filtration:** Collect the resulting precipitate by vacuum filtration.
- **Purification:** Wash the filter cake with cold water (2 x 50 mL) and diethyl ether (to remove acetic acid traces). Dry under vacuum at 50 °C overnight.
- **Yield:** Typical yields range from 75% to 85%.

Mechanistic Note: The hydroxyl group at C4 (or the oxo group in the pyridone form) activates the C5 position (ortho to OH, beta to N) for electrophilic aromatic substitution. The C3-carboxylic acid is electron-withdrawing but does not deactivate the ring sufficiently to prevent bromination at the highly activated C5 position.

Reactivity Profile & Derivatization

This scaffold is a "privileged structure" in medicinal chemistry due to its three orthogonal reactive handles.

Reactivity Map (DOT Visualization)



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Figure 2: Orthogonal reactivity profile allowing for diverse library generation.

Key Transformations

- Suzuki-Miyaura Coupling (C5): The C5-Bromine is an excellent handle for Palladium-catalyzed cross-couplings.
 - Conditions: Pd(dppf)Cl₂, K₂CO₃, Dioxane/Water, 90°C.
 - Application: Installing aryl or heteroaryl groups to access the hydrophobic pocket of kinase enzymes (e.g., Met Kinase).
- Amide Coupling (C3): The carboxylic acid is often converted to an amide to improve solubility or engage in hydrogen bonding.
 - Conditions: HATU or EDC/HOBt, DIPEA, DMF.
 - Relevance: Essential for HIF-PH inhibitors where a glycine-like motif often chelates the active site iron.
- N-Alkylation vs. O-Alkylation:
 - N-Alkylation: Favored under thermodynamic control or with soft electrophiles, retaining the pyridone core.

- O-Alkylation: Can be achieved using silver salts (Ag_2CO_3) or hard electrophiles, yielding alkoxy pyridines.

Pharmaceutical Applications

Case Study 1: Met Kinase Inhibitors

Reference: Kim, K. S., et al. J. Med. Chem. 2008, 51, 5330–5341.^{[1][2][3][4]} In the discovery of pyrrolopyridine-pyridone based inhibitors, **5-bromo-4-hydroxynicotinic acid** serves as the B-ring precursor. The synthesis involves:

- Esterification of the acid to the methyl ester.
- Suzuki coupling at C5 to attach the pyrrolopyridine moiety.
- Amidation at C3 to fine-tune potency. Mechanism: The pyridone oxygen and NH serve as a donor-acceptor motif for the kinase hinge region.

Case Study 2: HIF-PH Inhibitors

While Roxadustat utilizes an isoquinoline core, the 4-hydroxypyridine-3-carboxylic acid motif is a bioisostere used in next-generation HIF-PH inhibitors.

- Mechanism: The 4-hydroxy and 3-carboxyl groups form a bidentate chelate with the Fe(II) ion in the active site of Prolyl Hydroxylase Domain (PHD) enzymes, preventing the degradation of HIF-1 α and stimulating erythropoiesis.

Case Study 3: Antiviral Agents

Reference: J. Med. Chem. studies on HIV Reverse Transcriptase (RNase H inhibition).

Derivatives where the N1 position is benzylated (1-benzyl-5-hydroxy-4-oxo-1,4-dihydropyridine-3-carboxylic acid) have shown potency in inhibiting the RNase H activity of HIV-1 reverse transcriptase, a target distinct from standard NRTI/NNRTI sites.

References

- Kim, K. S., et al. (2008).^{[1][5]} "Discovery of Pyrrolopyridine-Pyridone Based Inhibitors of Met Kinase: Synthesis, X-ray Crystallographic Analysis, and Biological Activities."^[1] Journal of Medicinal Chemistry, 51(17), 5330–5341. [Link](#)

- Haché, B., et al. (2001). "An Improved Procedure for the Large Scale Preparation of 5-Bromo-2-Hydroxynicotinic Acid." *Synthesis*, 2001(06), 0818. (Cited for comparative bromination methodologies).[6] [Link](#)
- Patent TWI723572B. "Pyridone derivatives containing tetrahydropyranylmethyl group and use thereof." (Describes the use of CAS 1052114-83-6 in synthesis). [Link](#)
- Tang, J., et al. (2016). "Design, Synthesis and Biological Evaluations of Hydroxypyridone Carboxylic Acids as Inhibitors of HIV Reverse Transcriptase-Associated RNase H." *Scientific Reports*, 6, 35579. (Contextualizes the antiviral scaffold). [Link](#)

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